

Thermal Physics and Phase Behavior of [EMIM][AlCl₄]: A Technical Guide

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Compound of Interest

Compound Name: *1-Ethyl-3-methylimidazolium
tetrachloroaluminate*

Cat. No.: *B12337207*

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Executive Summary

1-Ethyl-3-methylimidazolium tetrachloroaluminate ([EMIM][AlCl₄]) stands as a foundational archetype in the class of chloroaluminate ionic liquids.^[1] Unlike discrete molecular solvents, its liquid range is governed by complex ionic interactions that allow it to remain liquid well below room temperature, despite a thermodynamic melting point () of approximately 9 °C.

This guide provides a rigorous examination of the phase transition temperatures, thermal stability, and handling protocols for [EMIM][AlCl₄]. It addresses the critical phenomenon of supercooling—where the material resists crystallization—and delineates the impact of Lewis acidity (AlCl

mole fraction) on its phase diagram.

Physicochemical Profile

The thermal properties of [EMIM][AlCl₄] are highly sensitive to purity and thermal history. The values below represent the neutral 1:1 molar ratio of [EMIM]Cl to AlCl

Table 1: Core Thermal & Physical Properties

Property	Value	Conditions / Notes
Melting Point ()	9 °C (282 K)	Thermodynamic equilibrium point [1, 3].
Glass Transition ()	-70 °C to -96 °C	Observed upon rapid cooling; varies with cooling rate [4, 6].
Freezing Point ()	< -80 °C (often undefined)	Due to extreme supercooling, is rarely observed in standard DSC scans [2].
Decomposition ()	~233 °C (Onset)	Limited by [EMIM]Cl degradation and AlCl ₃ sublimation [5, 7].
Density ()	1.304 g/mL	At 25 °C [8].
Appearance	Light yellow / Transparent	Liquid at room temperature.

Phase Behavior & Thermal History

The Supercooling Phenomenon

[EMIM][AlCl₄] exhibits "sluggish" crystallization kinetics. While its thermodynamic melting point is 9 °C, cooling the liquid below this temperature rarely results in immediate crystallization. Instead, the liquid enters a metastable supercooled state.

- Cooling Pathway: As temperature decreases, viscosity follows a Vogel-Fulcher-Tammann (VFT) behavior, increasing exponentially until the ions are kinetically trapped, forming a glass around -90 °C ().

- Heating Pathway: Upon heating from the glassy state, the material undergoes a glass transition (endothermic shift), followed by "cold crystallization" (exothermic peak) in some regimes, and finally melting (endothermic peak) at 9 °C.

Impact of Lewis Acidity (Composition)

The phase behavior is strictly dictated by the mole fraction of AlCl

(

).

- Neutral (

): Pure [EMIM][AlCl₄].

°C.

- Acidic (

): Formation of

. The melting point initially drops (eutectic) before rising with increasing AlCl content.

- Basic (

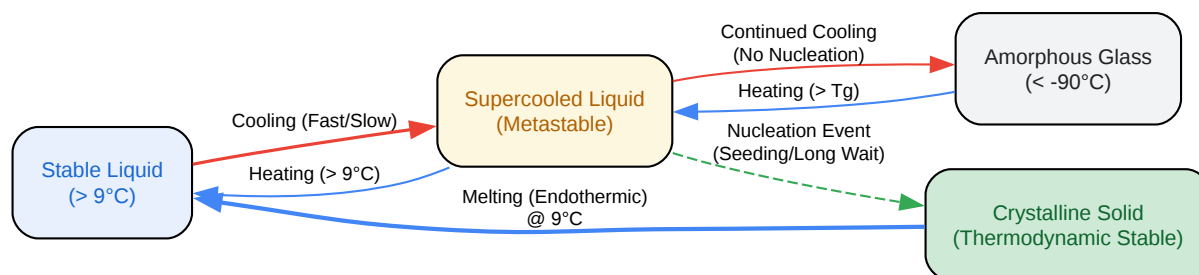
): Excess

. Exhibits a eutectic point with lower melting temperatures than the pure salt.

Visualization of Phase Dynamics

Diagram 1: Thermal Cycle & Phase Logic

This diagram illustrates the hysteresis between heating and cooling cycles, highlighting the supercooling trap that often confuses experimental readings.



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Caption: Thermal hysteresis loop of [EMIM][AlCl₄]. Note that direct crystallization from liquid is kinetically hindered.

Experimental Protocols

Differential Scanning Calorimetry (DSC)

Accurate determination of

and

requires strict control over atmosphere and scan rates.

Protocol:

- Sample Prep: Load 5–10 mg of [EMIM][AlCl₄] into an aluminum hermetic pan inside an argon-filled glovebox (

ppm H

O).

- Equilibration: Cool to -150 °C to ensure complete glass formation.
 - Heating Scan (Run 1): Ramp at 10 °C/min to 100 °C.
 - Observation: Look for
- step (~ -90 °C) and cold crystallization exotherm.

- Cooling Scan: Ramp at 5 °C/min back to -150 °C.
 - Observation: Likely no crystallization peak; confirms supercooling.
- Data Analysis: Report the onset of the endothermic melting peak from the heating scan as

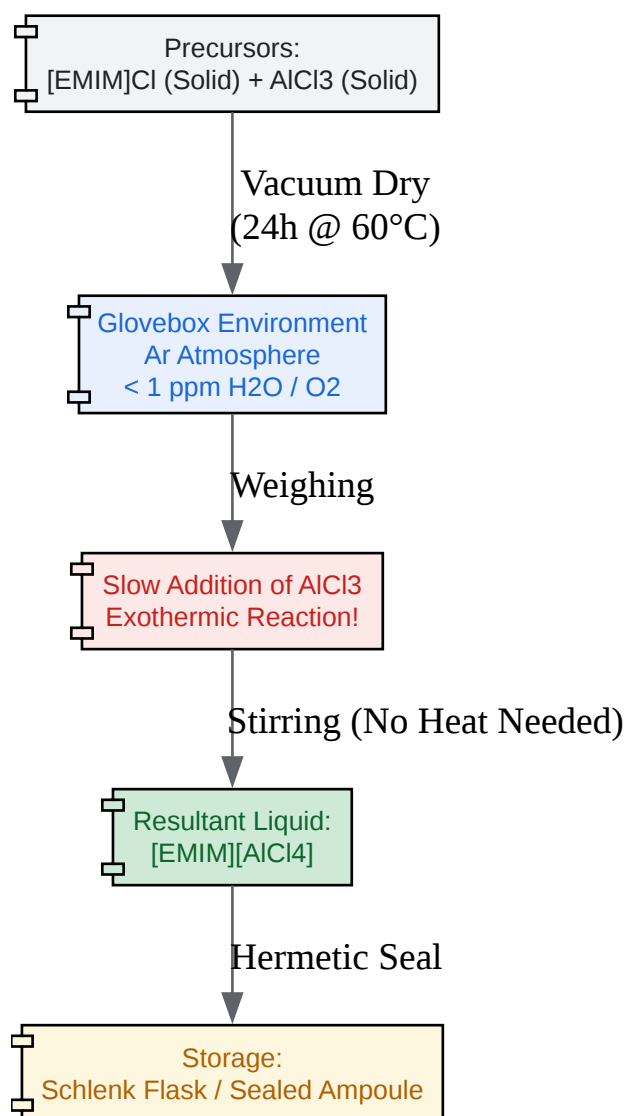
Synthesis & Handling Workflow

Moisture reacts with [AlCl

]

to release HCl and form Al-OH species, permanently altering the phase diagram.

Diagram 2: Inert Handling Workflow



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Caption: Critical workflow for synthesizing and handling [EMIM][AlCl₄] to prevent hydrolysis-induced phase shifts.

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